

# In-Depth Technical Guide: 4-(Benzyloxy)-2-hydroxybenzoic Acid

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## Compound of Interest

Compound Name:	4-(Benzyloxy)-2-hydroxybenzoic acid
CAS No.:	5448-45-3
Cat. No.:	B1330145

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## Molecular Structure and Physicochemical Properties

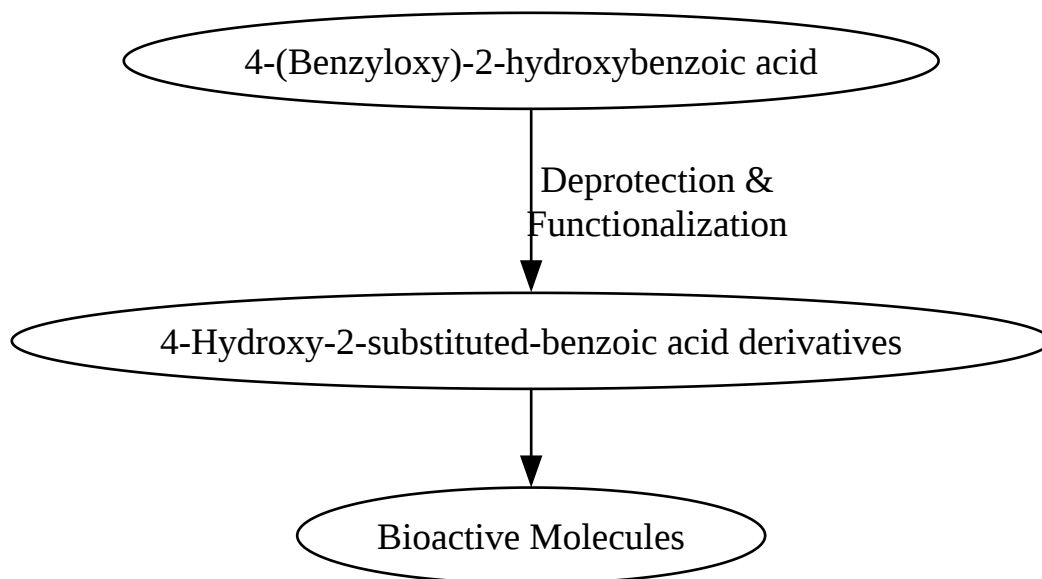
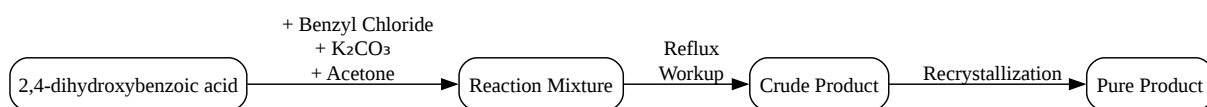
**4-(Benzyloxy)-2-hydroxybenzoic acid** is a derivative of benzoic acid featuring a benzyloxy group at the 4-position and a hydroxyl group at the 2-position. This specific arrangement of functional groups imparts a unique combination of properties that are highly valuable in organic synthesis.

The core of the molecule is a benzene ring, which provides a rigid scaffold. The carboxylic acid group is the primary site for reactions such as esterification and amidation. The ortho-hydroxyl group can participate in intramolecular hydrogen bonding with the carboxylic acid, influencing the molecule's acidity and conformation. The benzyloxy group serves as a protecting group for the phenolic hydroxyl, which can be selectively removed via hydrogenolysis, a common deprotection strategy in multi-step synthesis.

## Key Physicochemical Data:

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>4</sub>
Molecular Weight	244.24 g/mol [1]
CAS Number	5448-45-3
Appearance	Solid

The following diagram illustrates the molecular structure of **4-(Benzyloxy)-2-hydroxybenzoic acid**.



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## Sources

- [1. 5-\(Benzyloxy\)-2-hydroxybenzoic acid | C14H12O4 | CID 11817392 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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